

4-Methyl-4-heptanol molecular weight and formula C₈H₁₈O

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Compound of Interest

Compound Name: 4-Methyl-4-heptanol

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An In-depth Technical Guide to 4-Methyl-4-heptanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methyl-4-heptanol** (C₈H₁₈O), a tertiary alcohol with applications as a chemical intermediate and building block in various research and industrial settings, including drug discovery.

Core Chemical and Physical Properties

4-Methyl-4-heptanol is a branched-chain aliphatic alcohol. Its structure, featuring a hydroxyl group on a tertiary carbon, dictates its chemical reactivity and physical properties. It is an isomer of octanol and is characterized as a colorless to almost colorless liquid.^{[1][2]}

Table 1: Physicochemical Properties of **4-Methyl-4-heptanol**

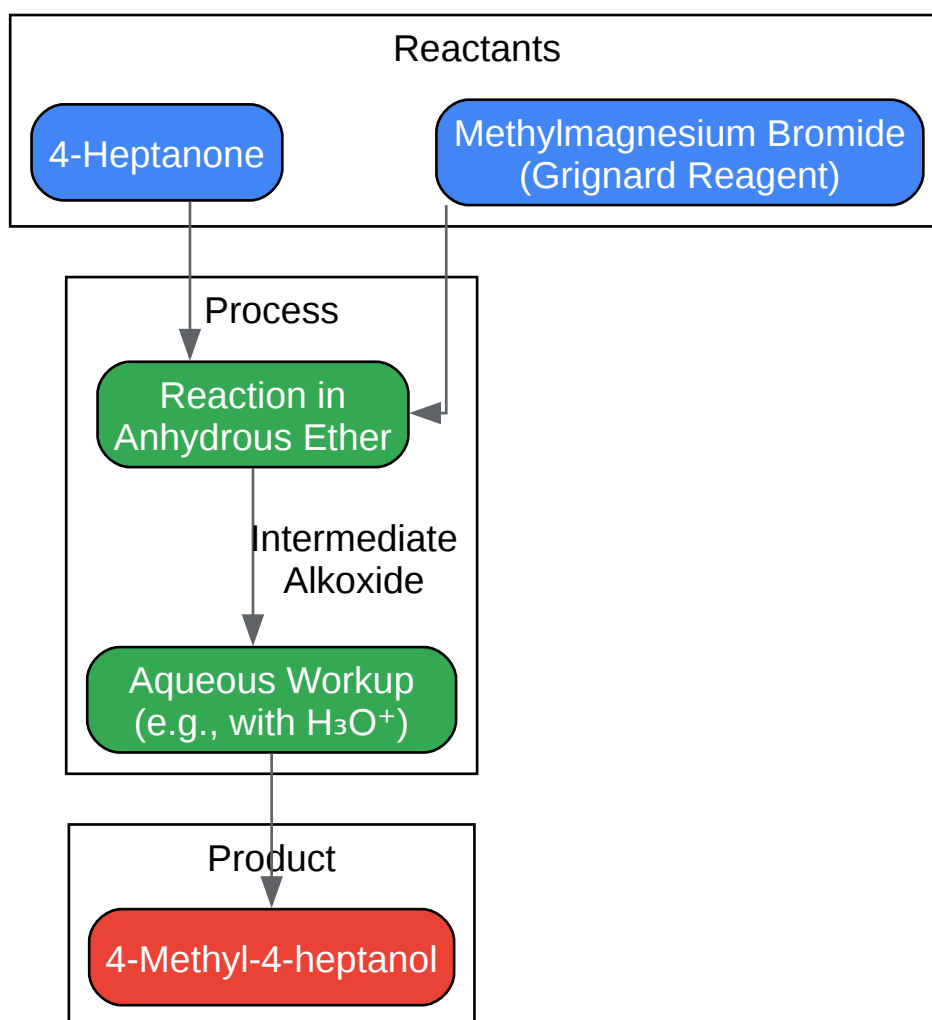
Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ O	[1][3][4]
Molecular Weight	130.23 g/mol	[1][3][5]
IUPAC Name	4-methylheptan-4-ol	[3]
CAS Registry Number	598-01-6	[1][4]
Appearance	Colorless to Almost Colorless Liquid	[1][2]
Density	0.823 - 0.83 g/cm ³	[6][7]
Boiling Point	161 °C (at 760 mmHg)	[7]
62 °C (at 12 mmHg)	[6][8]	
Melting Point	-82°C	[7][8]
Flash Point	60.6 °C	[7]
Refractive Index	1.4250 to 1.4270	[7][8]
Water Solubility	0.03 M	[2]

Synthesis and Experimental Protocols

The most common and straightforward method for synthesizing **4-Methyl-4-heptanol** is through a Grignard reaction. This versatile carbon-carbon bond-forming reaction is fundamental in organic chemistry.

Grignard Synthesis Workflow

The synthesis can be achieved by reacting a propylmagnesium halide with a four-carbon ketone (like 2-butanone) or a methylmagnesium halide with a seven-carbon ketone (like 4-heptanone). The reaction involving 4-heptanone and a methyl Grignard reagent is a typical example.



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Caption: General workflow for the Grignard synthesis of **4-Methyl-4-heptanol**.

Experimental Protocol: Grignard Synthesis

This section details a representative protocol for the synthesis of **4-Methyl-4-heptanol** from 4-heptanone and methylmagnesium bromide.

Materials:

- Magnesium turnings
- Iodine crystal (as initiator)

- Anhydrous diethyl ether
- Bromomethane
- 4-Heptanone (123-19-3)[[7](#)]
- Aqueous solution of a weak acid (e.g., ammonium chloride) or dilute strong acid (e.g., HCl)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- Grignard Reagent Preparation: In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, place magnesium turnings. Add a small crystal of iodine.
- Add a small volume of anhydrous diethyl ether to cover the magnesium.
- Dissolve bromomethane in anhydrous diethyl ether and add it to the dropping funnel. Add a small amount of the bromomethane solution to the magnesium. The reaction is initiated when the color of the iodine disappears and bubbling is observed.
- Once the reaction has started, add the remaining bromomethane solution dropwise at a rate that maintains a gentle reflux. After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent (methylmagnesium bromide).
- Reaction with Ketone: Cool the Grignard reagent solution in an ice bath. Dissolve 4-heptanone in anhydrous diethyl ether and add it to the dropping funnel.
- Add the 4-heptanone solution dropwise to the stirred Grignard reagent. A vigorous reaction will occur. Control the rate of addition to maintain a gentle reflux.
- After the addition is complete, allow the mixture to stir at room temperature for 1-2 hours.
- Workup and Purification: Cool the reaction mixture in an ice bath and slowly add the aqueous acid solution to quench the reaction and dissolve the magnesium salts, forming the alcohol.

- Transfer the mixture to a separatory funnel. Separate the ether layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent by rotary evaporation.
- The crude product can be purified by distillation under reduced pressure to yield pure **4-Methyl-4-heptanol**.[\[6\]](#)[\[8\]](#)

Applications in Research and Drug Development

While not typically an active pharmaceutical ingredient itself, **4-Methyl-4-heptanol** serves as a valuable building block and intermediate in organic synthesis.

- **Chemical Intermediate:** It is primarily used as an intermediate in the synthesis of other chemical compounds.[\[6\]](#) Its tertiary alcohol structure allows for specific chemical transformations. It finds use in the production of plasticizers, lubricants, and surfactants.[\[6\]](#)
- **Building Block for Drug Discovery:** In drug development, complex molecular scaffolds are often required. As a saturated monohydroxy alcohol, **4-Methyl-4-heptanol** can be used as a starting material or fragment for the synthesis of more complex molecules and lead compounds.[\[9\]](#)[\[10\]](#) Its branched nature can influence the solubility and conformational properties of larger molecules.[\[9\]](#)
- **Pheromone Research:** While **4-Methyl-4-heptanol** itself is not a widely known pheromone, its isomers, such as 4-methyl-3-heptanol, are significant aggregation pheromones for certain insects like the smaller European elm bark beetle (*Scolytus multistriatus*).[\[11\]](#)[\[12\]](#) The synthesis and study of these isomers are active areas of research in chemical ecology, often requiring stereoselective synthesis methods to obtain specific stereoisomers.[\[12\]](#)

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Methyl-4-heptanol** is classified as causing serious eye damage.[\[2\]](#)[\[3\]](#)

Precautionary Measures:

- Wear protective gloves, protective clothing, and eye/face protection.[2]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- Standard laboratory safety protocols should be followed, including working in a well-ventilated area.

This guide provides foundational knowledge on **4-Methyl-4-heptanol** for professionals in research and development. Its straightforward synthesis and utility as a chemical intermediate make it a relevant compound in the broader landscape of organic chemistry and drug discovery.

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